

The Impact of GSK6853 on Chromatin Remodeling: A Technical Guide

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Compound of Interest

Compound Name:	GSK6853
Cat. No.:	B15570549

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Abstract

GSK6853 is a potent, selective, and cell-permeable chemical probe for the BRPF1 (Bromodomain and PHD Finger-containing protein 1) bromodomain. As a critical scaffolding protein for the assembly of MYST family histone acetyltransferase (HAT) complexes, BRPF1 plays a pivotal role in chromatin remodeling and gene transcription. Inhibition of its bromodomain by **GSK6853** provides a powerful tool to dissect the biological functions of BRPF1 and explore its therapeutic potential. This technical guide provides an in-depth analysis of **GSK6853**'s mechanism of action, its quantitative impact on BRPF1, detailed experimental protocols for its use, and its downstream effects on signaling pathways and chromatin-regulated processes.

Introduction to Chromatin Remodeling and BRPF1

The eukaryotic genome is compacted into a dynamic structure known as chromatin.^[1] The fundamental repeating unit of chromatin is the nucleosome, which consists of DNA wrapped around a core of eight histone proteins.^[2] The accessibility of DNA for processes like transcription is heavily regulated by ATP-dependent chromatin remodeling complexes and post-translational modifications of histone tails.^{[1][3]}

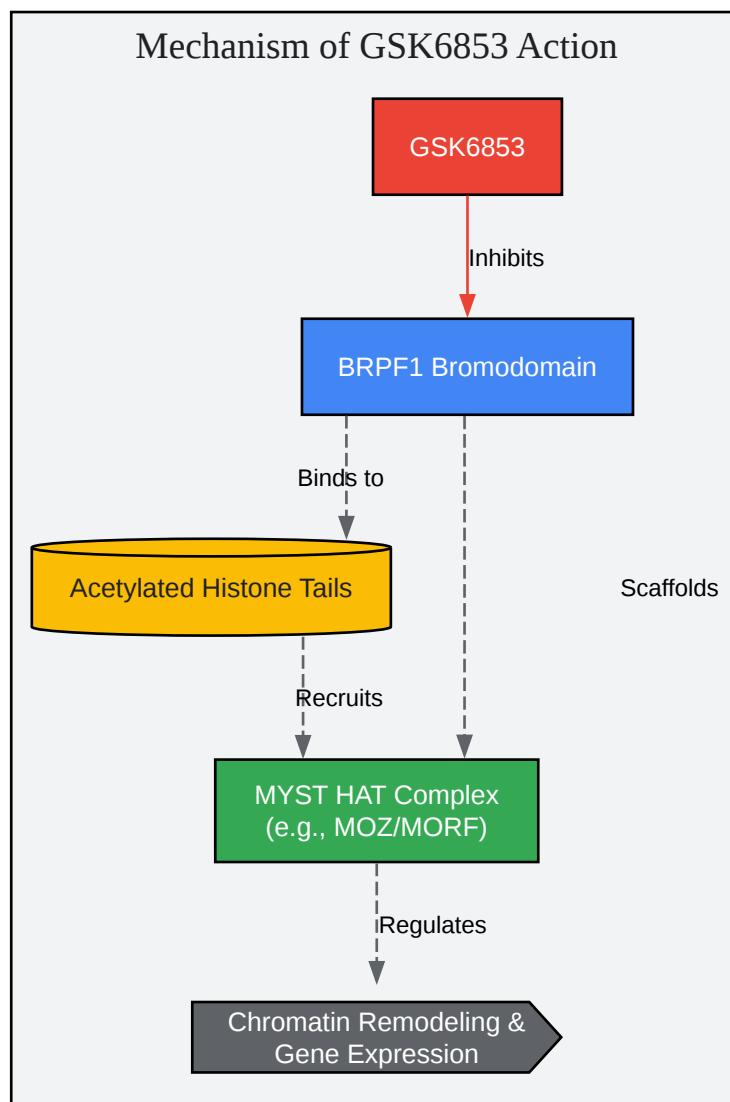
These modifications, including acetylation, methylation, and phosphorylation, constitute a "histone code" that is "written" by enzymes like histone acetyltransferases (HATs), "erased" by

enzymes like histone deacetylases (HDACs), and "read" by proteins containing specialized domains such as bromodomains and chromodomains.^[4] Bromodomains specifically recognize and bind to ϵ -N-acetylated lysine residues on histone tails, a mark generally associated with transcriptionally active chromatin.^[5]

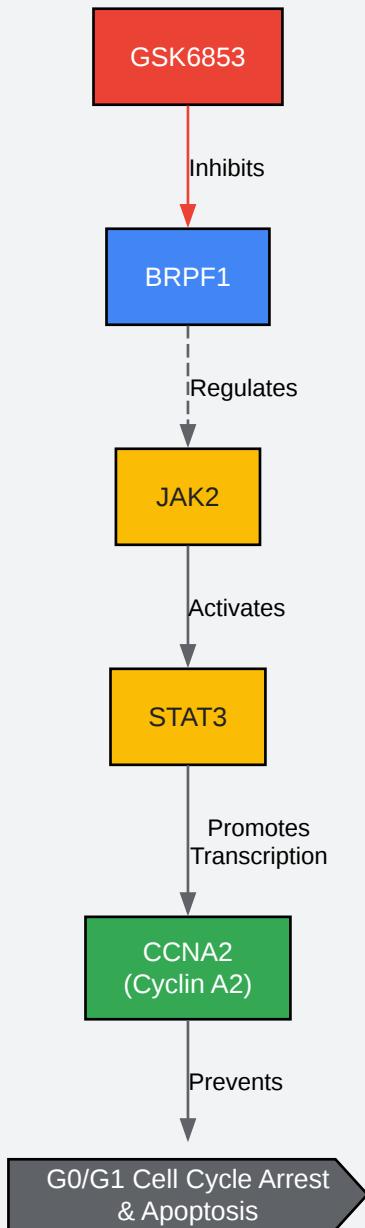
BRPF1 is a member of the BRPF family of scaffolding proteins that are essential for the assembly and function of MYST family HAT complexes (e.g., MOZ/MORF).^{[5][6][7]} BRPF1 contains multiple domains, including a bromodomain that binds to acetylated histones, thereby recruiting the HAT complex to specific chromatin loci to regulate gene expression.^{[5][6]}

GSK6853: Mechanism of Action

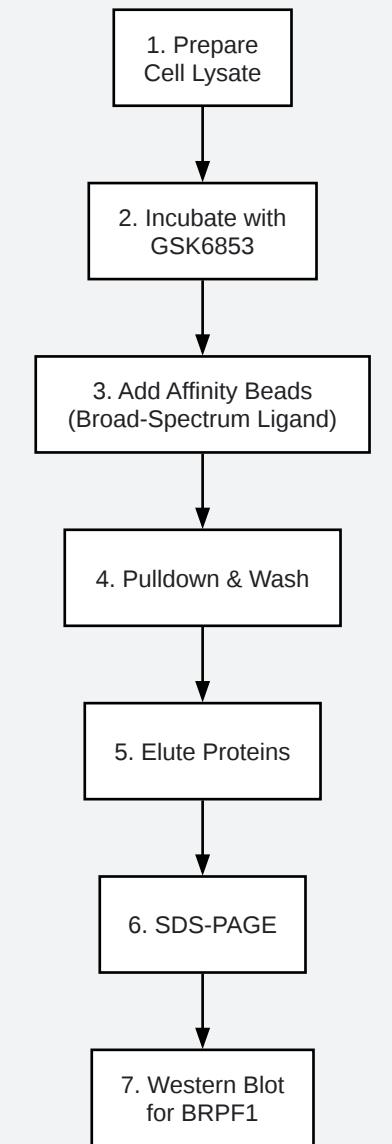
GSK6853 is a potent and highly selective benzimidazolone inhibitor that targets the acetyl-lysine binding pocket of the BRPF1 bromodomain.^{[5][8]} By competitively blocking this interaction, **GSK6853** prevents the recruitment and stabilization of the BRPF1-containing MYST HAT complexes at chromatin. This disruption leads to altered histone acetylation patterns, changes in chromatin structure, and subsequent modulation of gene expression. The precise downstream effects are context-dependent, but studies have shown significant impacts on cell proliferation and cell cycle regulation.^{[9][10]}



GSK6853 Signaling Pathway in NSCLC



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